

# What is 2,5-Dichloroanisole used for in research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Dichloroanisole

Cat. No.: B158034

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## 2,5-Dichloroanisole: A Research Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2,5-Dichloroanisole** is a halogenated aromatic ether with the chemical formula  $C_7H_6Cl_2O$ . While not as extensively documented in research literature as some other chlorinated aromatic compounds, it serves as a chemical intermediate and a building block in organic synthesis. This technical guide provides a summary of the available information on **2,5-dichloroanisole**, focusing on its properties and potential applications in a research context. Due to the limited publicly available research data, this document will focus on its chemical characteristics and general synthetic utility rather than specific, detailed experimental applications.

### Chemical and Physical Properties

A clear understanding of the physicochemical properties of **2,5-dichloroanisole** is fundamental for its application in any research setting. These properties influence its reactivity, solubility, and handling requirements.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> O	[1][2]
Molecular Weight	177.02 g/mol	[1]
CAS Number	1984-58-3	[1]
Appearance	Clear, pale yellow/faint green liquid	
Boiling Point	248-250 °C	
Melting Point	24 °C	
Density	1.33 g/cm <sup>3</sup>	
Solubility	Insoluble in water, soluble in organic solvents.	

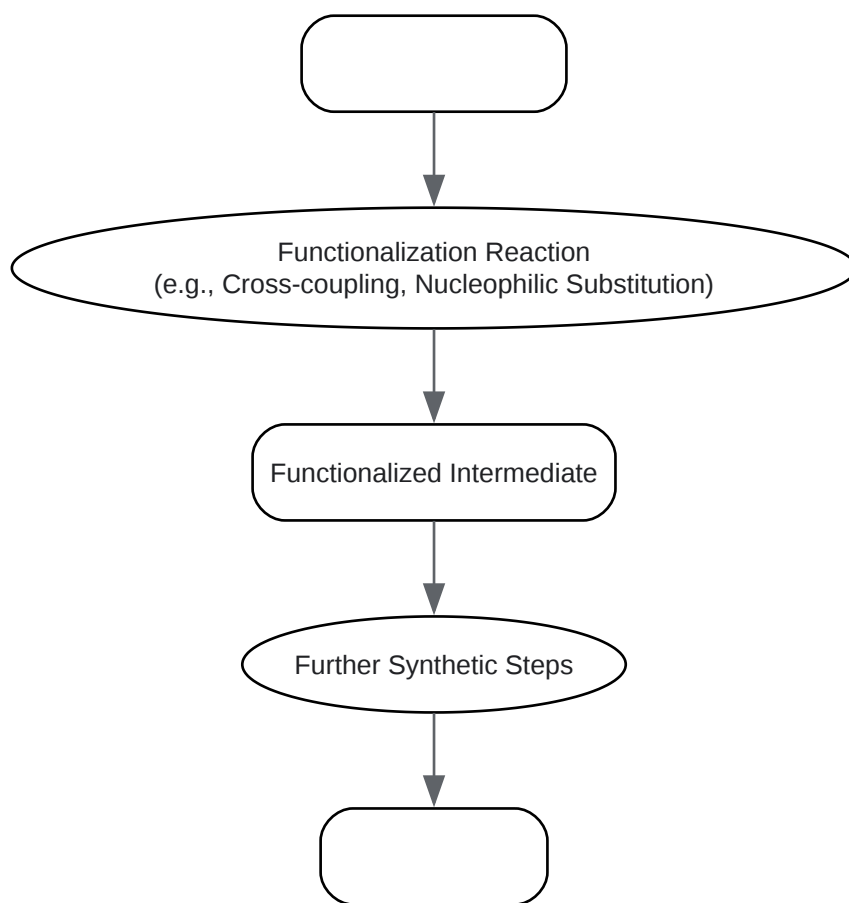
## Applications in Research

Based on the available information, the primary research application of **2,5-dichloroanisole** is as a building block in organic synthesis. Its dichlorinated aromatic ring and methoxy group provide reactive sites for various chemical transformations.

## Synthetic Intermediate

The chlorine and methoxy substituents on the benzene ring influence its electronic properties, making it a potential precursor for the synthesis of more complex molecules. The presence of two chlorine atoms offers opportunities for selective functionalization through nucleophilic aromatic substitution or cross-coupling reactions. The methoxy group can also be a target for cleavage to reveal a phenol, providing another handle for further chemical modification.

While specific, detailed protocols for the use of **2,5-dichloroanisole** are not readily available in peer-reviewed literature, a general workflow for its potential use in a synthetic context can be conceptualized.



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Caption: Generalized synthetic workflow using **2,5-dichloroanisole**.

## Experimental Considerations and Safety

As with any chlorinated aromatic compound, proper safety precautions are essential when handling **2,5-dichloroanisole**.

### Hazard Identification:

- Harmful if swallowed or inhaled.<sup>[1]</sup>
- Causes skin and serious eye irritation.<sup>[1]</sup>
- May cause respiratory irritation.<sup>[1]</sup>

### Handling and Storage:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Store in a tightly sealed container in a cool, dry place away from oxidizing agents.

## Conclusion

**2,5-Dichloroanisole** is a chemical compound with potential as a synthetic intermediate in organic chemistry. Its utility in research, particularly in drug development and complex molecular synthesis, is suggested by its structure. However, a notable lack of published research detailing specific applications, experimental protocols, and quantitative data limits a comprehensive assessment of its role in the scientific community. Further research and publication of its synthetic transformations are needed to fully elucidate its potential for the development of novel compounds and materials. Researchers interested in exploring its synthetic utility should proceed based on established principles of organic chemistry, paying close attention to safety and handling protocols.

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## References

- 1. 2,5-Dichloroanisole | C<sub>7</sub>H<sub>6</sub>Cl<sub>2</sub>O | CID 16125 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [What is 2,5-Dichloroanisole used for in research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158034#what-is-2-5-dichloroanisole-used-for-in-research]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)